

Proper Disposal of BPR1M97: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BPR1M97

Cat. No.: B15617538

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

As a potent dual mu-opioid receptor (MOP) and nociceptin-orphanin FQ peptide (NOP) receptor agonist, **BPR1M97** requires careful handling and disposal to ensure the safety of laboratory personnel and prevent environmental contamination.^{[1][2][3][4]} While a specific Safety Data Sheet (SDS) with official disposal procedures for **BPR1M97** is not publicly available, this document provides a comprehensive guide based on general best practices for the disposal of potent, research-grade opioid compounds in a laboratory setting. Adherence to institutional and local regulations is mandatory.

Core Principles of BPR1M97 Disposal

The primary goals for the proper disposal of **BPR1M97** are to:

- **Protect Personnel:** Prevent accidental exposure through inhalation, ingestion, or skin contact.
- **Prevent Diversion:** Ensure the compound cannot be retrieved and misused.

- Environmental Protection: Avoid the release of this potent pharmacological agent into the environment.

BPR1M97: Summary of Known Information

Due to the limited availability of public safety data, a comprehensive quantitative summary is not possible. The following table summarizes the key known characteristics of **BPR1M97**.

Characteristic	Data	Source
CAS Number	2059904-66-2	MedchemExpress
Molecular Formula	C ₂₈ H ₃₅ N ₃ O ₄	MedchemExpress
Molecular Weight	493.60 g/mol	MedchemExpress
Receptor Binding Affinity (Ki)	MOP: 1.8 nM, NOP: 4.2 nM	[1]
Storage of Stock Solutions	-80°C for up to 2 years; -20°C for up to 1 year	[1]
Known Solubilities	Soluble in DMSO	[1]

Step-by-Step Disposal Procedures for BPR1M97

Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all applicable regulations. The following procedures are based on general laboratory safety principles for potent compounds.

Decontamination of Labware and Surfaces

- Rinsing: All glassware, spatulas, and other equipment that have come into contact with **BPR1M97** should be triple-rinsed with a suitable solvent in which **BPR1M97** is soluble (e.g., DMSO), followed by rinses with a miscible solvent (e.g., ethanol or isopropanol), and finally water.
- Collection of Rinsate: The initial rinsate containing the dissolved compound is considered hazardous waste and must be collected in a designated, labeled waste container. Subsequent rinses may also need to be collected depending on institutional policies.

- **Surface Cleaning:** Work surfaces should be decontaminated using a cleaning agent known to be effective for similar compounds or as recommended by your EHS office.

Disposal of Unused BPR1M97 (Pure Compound or Solutions)

Unused **BPR1M97**, whether in solid form or in solution, should be treated as hazardous chemical waste.

- **Waste Segregation:** Do not mix **BPR1M97** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.
- **Packaging:**
 - **Solid Waste:** Place solid **BPR1M97** in a clearly labeled, sealed, and compatible container.
 - **Liquid Waste:** Collect solutions containing **BPR1M97** and the initial, concentrated rinsate in a designated, sealed, and leak-proof waste container. The container material must be compatible with the solvent used.
- **Labeling:** The waste container must be clearly labeled with:
 - The words "Hazardous Waste"
 - The full chemical name: "**BPR1M97**"
 - The approximate concentration and quantity
 - The solvent(s) present
 - The date of accumulation
 - Any associated hazard symbols (e.g., toxic)
- **Storage:** Store the sealed and labeled waste container in a designated, secure, and well-ventilated satellite accumulation area until it is collected by your institution's hazardous waste management service.

Experimental Protocol: Rendering Potent Opioids Non-Retrievable (General Guidance)

While no specific experimental protocol for the degradation or disposal of **BPR1M97** was found, a general approach for rendering potent opioid compounds non-retrievable in a laboratory setting involves chemical degradation. This process should only be carried out by trained personnel in a controlled laboratory environment and in accordance with institutional EHS approval.

Objective: To chemically alter the **BPR1M97** molecule to eliminate its pharmacological activity before final disposal.

Materials:

- Unused **BPR1M97**
- Appropriate personal protective equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves
- Fume hood
- Glass reaction vessel
- Stir plate and stir bar
- Reagents for degradation (subject to EHS approval, but may include strong oxidizing agents, strong acids, or bases, depending on the chemical structure of the compound)

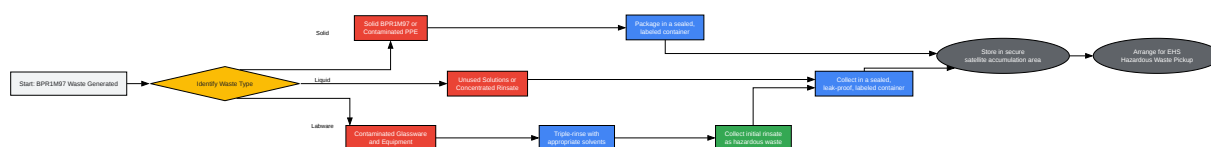
Procedure (Example using oxidation - **REQUIRES EHS APPROVAL**):

- Consult EHS: Before proceeding, present a detailed plan to your institution's EHS department for approval. This plan should include the specific reagents and conditions you intend to use.
- Preparation: In a chemical fume hood, dissolve the **BPR1M97** in an appropriate solvent.

- **Reaction:** Slowly add the approved degradation reagent (e.g., potassium permanganate, sodium hypochlorite) to the stirred solution. The reaction conditions (temperature, time) will depend on the chosen reagent and the stability of **BPR1M97**.
- **Neutralization/Quenching:** After the reaction is complete, quench any excess reagent and neutralize the solution as per your approved protocol.
- **Verification (Optional but Recommended):** If analytical capabilities are available (e.g., HPLC, LC-MS), analyze a sample of the treated solution to confirm the absence of the parent compound.
- **Disposal:** The final, treated solution must still be disposed of as hazardous chemical waste, but it now has a reduced risk of diversion. The waste container should be labeled with the final contents of the solution.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **BPR1M97** in a laboratory setting.



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Caption: Decision workflow for the safe disposal of **BPR1M97** waste in a laboratory.

By following these guidelines and working closely with your institution's safety professionals, you can ensure the safe and compliant disposal of **BPR1M97**, contributing to a secure research environment.

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References

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